

Essential Guide to the Proper Disposal of SB-505124

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Compound of Interest

Compound Name: SB-505124

Cat. No.: B1684690

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For laboratory professionals engaged in research and development, ensuring the safe and compliant disposal of chemical reagents is a critical aspect of laboratory operations. This guide provides detailed procedures for the proper disposal of **SB-505124**, a selective inhibitor of TGF- β type I receptors ALK4, ALK5, and ALK7. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Safety Data Overview

SB-505124 is not classified as a hazardous substance or mixture according to available safety data sheets[1]. However, it is imperative to handle all laboratory chemicals with care and to follow established safety protocols.

Property	Data	Reference
Molecular Formula	C20H21N3O2	[2]
Molecular Weight	335.4 g/mol	[2]
CAS Number	694433-59-5	[2]
Hazard Classification	Not a hazardous substance or mixture	[1]
Storage	Store at -20°C	[2]

Experimental Protocols for Disposal

The proper disposal of **SB-505124**, whether as a pure substance, in solution, or as contaminated labware, should align with institutional and local regulations for non-hazardous chemical waste.

Step 1: Personal Protective Equipment (PPE) Assessment

Before beginning any disposal procedure, ensure appropriate PPE is worn. This includes:

- Safety glasses or goggles
- Standard laboratory coat
- Nitrile or latex gloves

Step 2: Disposal of Unused **SB-505124** (Solid)

- Consult Institutional Guidelines: Review your institution's specific procedures for the disposal of non-hazardous chemical waste.
- Waste Collection:
 - Carefully transfer the solid **SB-505124** into a designated, clearly labeled waste container for non-hazardous solid chemical waste.
 - Ensure the container is compatible with the chemical and is properly sealed.
- Labeling: Label the waste container with "Non-Hazardous Chemical Waste" and list the contents, including "**SB-505124**".
- Storage and Pickup: Store the sealed waste container in a designated waste accumulation area, awaiting pickup by your institution's environmental health and safety (EHS) department or a licensed waste contractor.

Step 3: Disposal of **SB-505124** Solutions

The method of disposal for solutions containing **SB-505124** will depend on the solvent used.

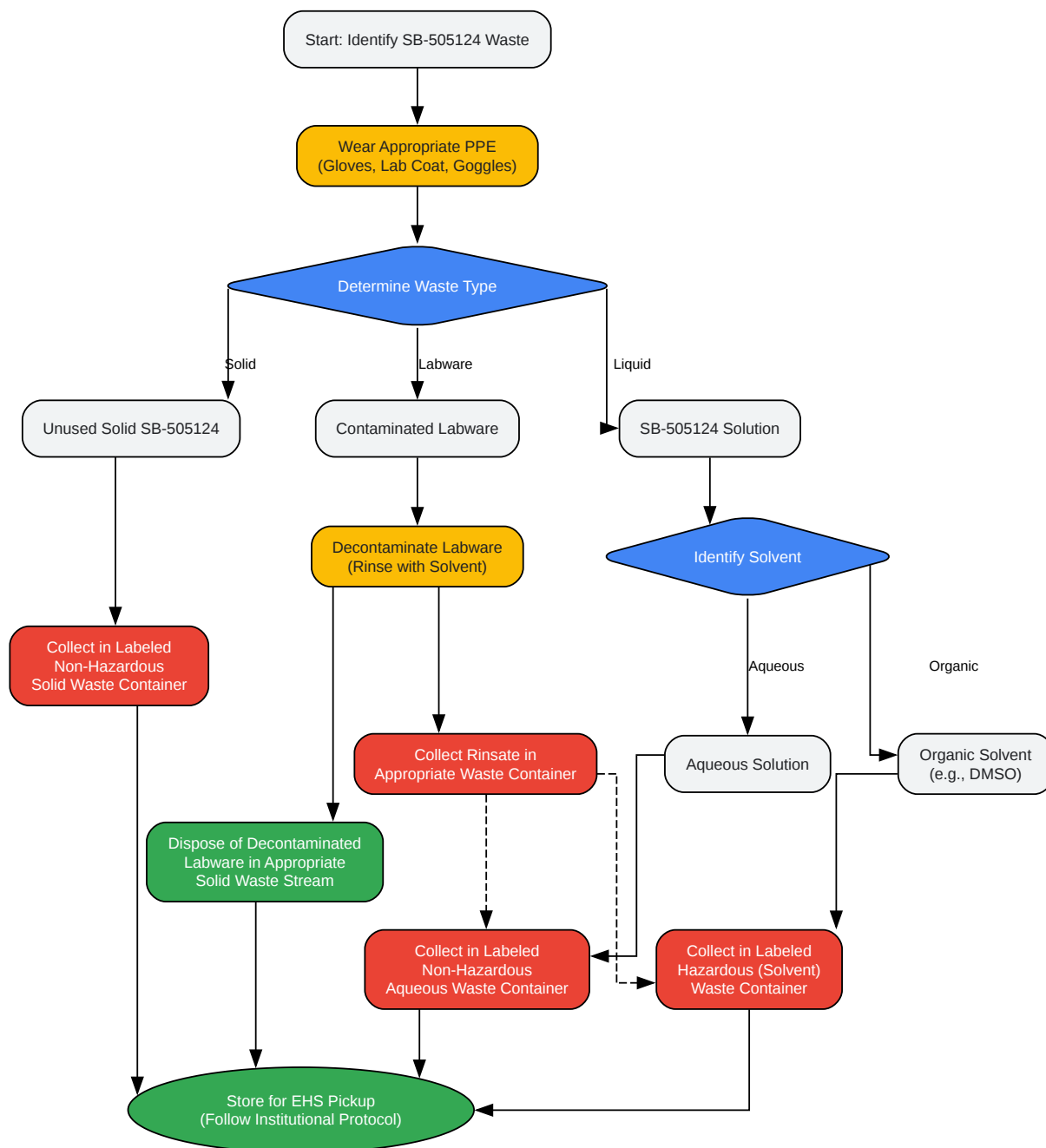
- Aqueous Solutions:
 - Check Local Regulations: Verify with your EHS department if drain disposal of small quantities of non-hazardous aqueous solutions is permissible. Regulations on this can vary significantly.
 - If Drain Disposal is Prohibited: Collect the aqueous solution in a designated container for non-hazardous aqueous waste. Label the container appropriately with its contents.
 - If Drain Disposal is Permitted: Flush with copious amounts of water.
- Organic Solvent Solutions (e.g., DMSO):
 - Waste Collection: DO NOT dispose of organic solvent solutions down the drain. Collect all solutions containing **SB-505124** and organic solvents in a designated container for hazardous chemical waste (as the solvent is typically hazardous).
 - Labeling: Clearly label the container with the full chemical names of the solvent and solute (e.g., "DMSO with **SB-505124**").
 - Storage and Pickup: Store in a designated satellite accumulation area for hazardous waste until it is collected by EHS or a licensed contractor.

Step 4: Disposal of Contaminated Labware

- Decontamination:
 - Glassware: Rinse glassware with a suitable solvent (e.g., ethanol or acetone) to remove residual **SB-505124**. Collect the rinsate in the appropriate hazardous waste container (for organic solvents) or non-hazardous aqueous waste container. After rinsing, the glassware can typically be washed through standard laboratory procedures.
 - Single-Use Plastics (e.g., pipette tips, tubes): Place all single-use plasticware that has come into contact with **SB-505124** into a designated solid waste container. If the plasticware is contaminated with a hazardous solvent, it should be disposed of in a hazardous solid waste container.

- Final Disposal:
 - Decontaminated glassware can be reused.
 - Contaminated plasticware should be collected in a labeled bag or container and disposed of through the appropriate waste stream as determined by your institution.

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **SB-505124** waste streams.

Disclaimer: The information provided is for guidance only and is based on general laboratory safety principles. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines and local regulations for chemical disposal. Tocris products are intended for laboratory research use only, unless stated otherwise[2].

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. rndsystems.com [rndsystems.com]
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